

Application Notes and Protocols for ST-899

Gene Expression Analysis

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Compound of Interest

Compound Name:	ST-899
CAS No.:	143484-41-7
Cat. No.:	B1240033

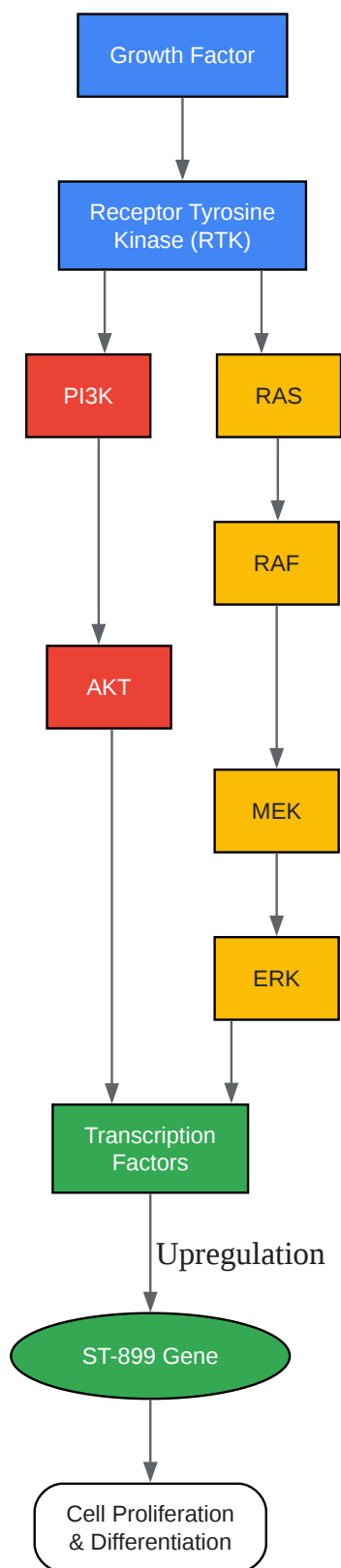
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Introduction

The **ST-899** gene has been identified as a critical component in intracellular signaling pathways that regulate cell proliferation and differentiation. Dysregulation of **ST-899** expression has been implicated in various disease states, making it a key target for therapeutic intervention and drug development. These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals to accurately quantify and analyze **ST-899** gene expression. The following sections detail the underlying signaling pathways, protocols for gene expression analysis, and methods for data interpretation.

ST-899 Signaling Pathway

ST-899 is a downstream effector in multiple signaling cascades, primarily activated by growth factors. Upon ligand binding to a receptor tyrosine kinase (RTK), a phosphorylation cascade is initiated, leading to the activation of the PI3K/AKT and RAS/RAF/ERK pathways. These pathways converge to modulate the activity of transcription factors that regulate the expression of **ST-899**. Understanding this network is crucial for interpreting gene expression data and for the development of targeted therapies.

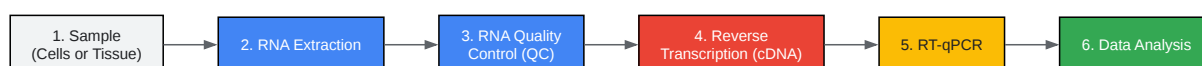


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Caption: ST-899 Signaling Cascade

Experimental Workflow for Gene Expression Analysis

A typical workflow for analyzing **ST-899** gene expression involves sample preparation, RNA extraction, reverse transcription to complementary DNA (cDNA), and finally, quantification using real-time quantitative polymerase chain reaction (RT-qPCR). Each step is critical for obtaining accurate and reproducible results.



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